Application Note: High-Precision Preparation of Boc-Glu-Lys-Lys-AMC Stock Solution

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Compound of Interest

Compound Name:	*Boc-Glu-Lys-Lys-Amc acetate salt*
Cat. No.:	*B13830515*

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Abstract & Scope

This technical guide details the protocol for preparing a high-fidelity stock solution of Boc-Glu-Lys-Lys-AMC (Boc-EKK-AMC) in Dimethyl Sulfoxide (DMSO). This compound is a fluorogenic substrate widely used to monitor the trypsin-like activity of the 20S proteasome and other serine proteases (e.g., plasmin). Upon enzymatic cleavage of the amide bond between the C-terminal Lysine and the 7-Amino-4-methylcoumarin (AMC) moiety, highly fluorescent free AMC is released.

Target Audience: Researchers performing kinetic enzyme assays, proteasome profiling, or drug screening.

Scientific Background & Mechanism[1][2]

Mechanism of Action

Boc-EKK-AMC is non-fluorescent (or weakly fluorescent) in its conjugated state due to the quenching effect of the peptide bond on the coumarin ring. Proteolytic hydrolysis at the C-terminus releases free AMC, which exhibits strong fluorescence.

Key Spectral Properties:

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- Excitation (

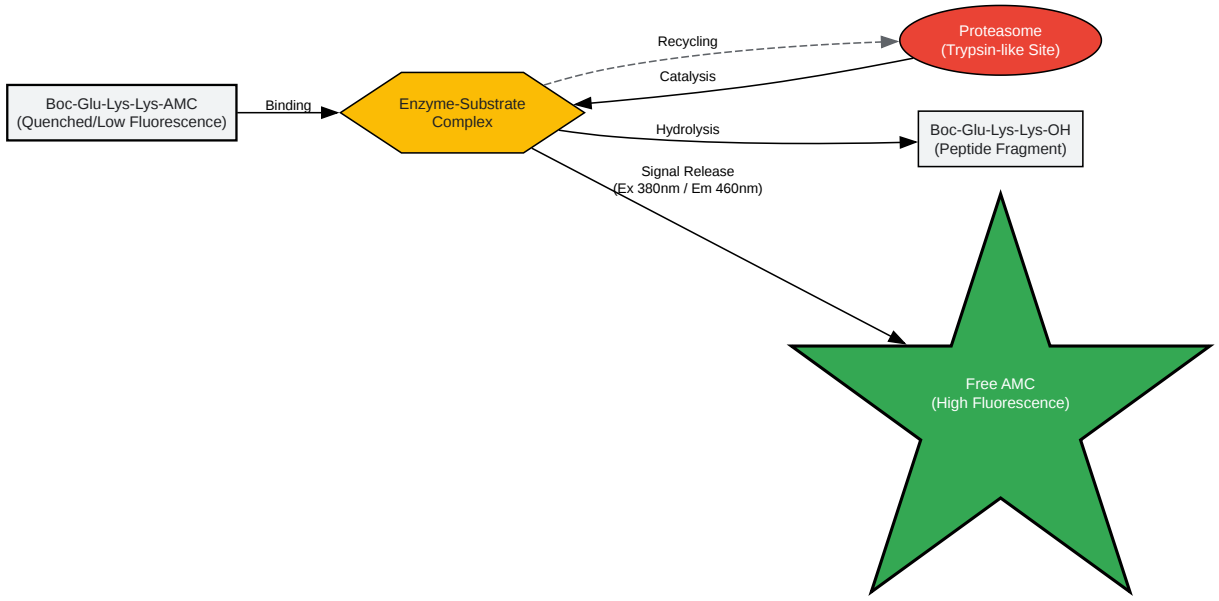
  ): 340–360 nm (Optimal: 350 nm or 380 nm depending on filter set)

- Emission (

  ): 440–460 nm (Optimal: 460 nm)[1][2]

Mechanistic Diagram

The following diagram illustrates the enzymatic hydrolysis pathway:



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Figure 1: Enzymatic hydrolysis of Boc-EKK-AMC releasing fluorescent AMC reporter.

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Material Specifications & Pre-Requisites

Critical Check: Salt Form vs. Free Base

Commercial peptides often arrive as TFA or Acetate salts rather than the free base. This significantly alters the Molecular Weight (MW). You must verify the specific MW on your vial's Certificate of Analysis (CoA).

Form	Approx. MW (g/mol)	Note
Free Base	~660.8	Theoretical sequence weight.
Acetate Salt	~720.8	Common commercial form.
TFA Salt	Variable	Check CoA specifically.

Solvent Requirements

- Solvent: Anhydrous DMSO (Dimethyl Sulfoxide), ≥99.9%.
- Why Anhydrous? Water in DMSO promotes spontaneous hydrolysis of the AMC ester bond during storage, increasing background noise (High

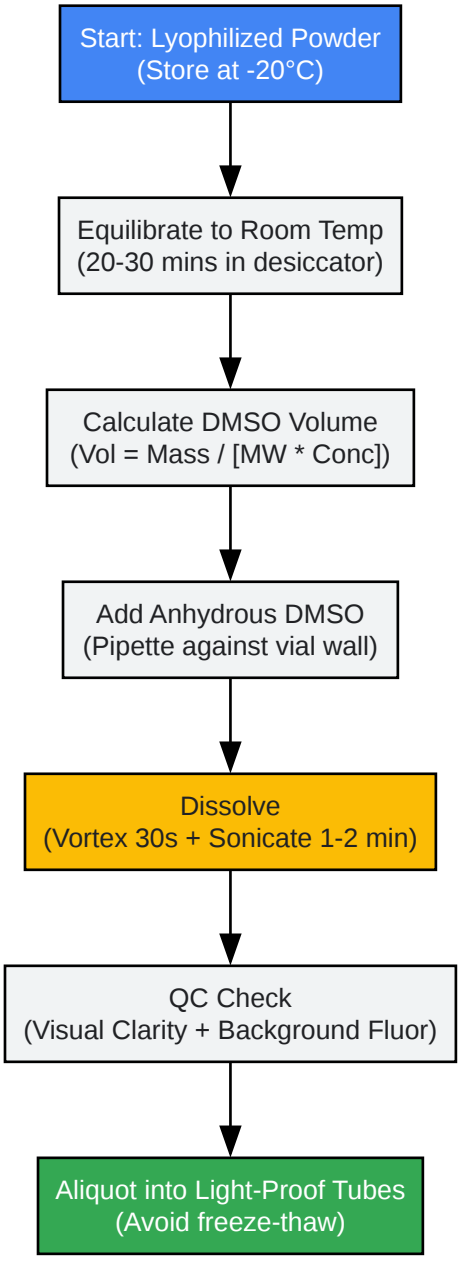
  fluorescence).
- Grade: PCR-grade or Cell-culture grade.

Protocol: Stock Solution Preparation

Objective: Prepare a 10 mM Master Stock Solution. Standard Volume: This protocol assumes 5 mg of peptide powder (adjust based on your specific mass).

Workflow Diagram

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Figure 2: Step-by-step reconstitution workflow for Boc-EKK-AMC.

Step-by-Step Procedure

- Equilibration: Remove the peptide vial from the freezer and place it in a desiccator. Allow it to warm to room temperature (approx. 20–30 mins) before opening.

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- Rationale: Opening a cold vial causes condensation of atmospheric moisture onto the hygroscopic peptide, leading to hydrolysis.

- Centrifugation: Briefly centrifuge the vial (10,000 x g for 30 sec) to ensure all powder is at the bottom.

- Calculation: Calculate the required DMSO volume.
  - Formula:
  - Example (for 5 mg Acetate Salt, MW=720.8):

- Dissolution:
  - Add the calculated volume of Anhydrous DMSO.
  - Pipette up and down gently to wash the vial walls.[3]
  - Vortex vigorously for 30 seconds.
  - Sonication: If particles persist, sonicate in a water bath for 1–2 minutes. The solution must be completely clear.

- Aliquoting:
  - Dispense into small aliquots (e.g., 20–50

) using amber microcentrifuge tubes or wrap tubes in foil.
  - Rationale: AMC substrates are light-sensitive.

Quality Control & Validation

Before using the stock in critical assays, perform a Background Fluorescence Check.

- Dilution: Dilute

  of stock into

  of assay buffer (10

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final).

- Measurement: Measure fluorescence (Ex 380 / Em 460) in a plate reader.
- Criteria:
  - Compare against a Buffer + DMSO blank.
  - The signal should be low (close to blank). High background indicates free AMC contamination (degraded stock).

Storage & Stability

Condition	Temperature	Stability	Notes
Lyophilized Powder	-20°C	1 Year	Keep desiccated and dark.
Stock Solution (DMSO)	-80°C	6 Months	Best Practice.
Stock Solution (DMSO)	-20°C	1 Month	Acceptable for short term.[4][5][6]
Aqueous Dilution	4°C / RT	< 4 Hours	Prepare fresh. Unstable.

Critical Warning: Do not subject the stock to more than 3 freeze-thaw cycles.

References

- PubChem.Boc-Glu-Lys-Lys-AMC Compound Summary. National Library of Medicine. Available at: [Link]
- UBPBio.Proteasome Substrate Protocols. Available at: [Link]

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